

Application Notes and Protocols for Calcium Flux Assay Using PF-3635659

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Compound of Interest

Compound Name: PF-3635659
CAS No.: 931409-24-4
Cat. No.: B1679674

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Introduction

PF-3635659 is a potent and selective antagonist of the muscarinic M3 acetylcholine receptor (mAChR3).^[1] The M3 receptor is a G-protein coupled receptor (GPCR) that, upon activation by an agonist such as acetylcholine or its analog carbachol, couples to Gq protein. This activation stimulates phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺), resulting in a transient increase in cytosolic calcium concentration. This calcium flux is a critical downstream signaling event and can be readily measured using fluorescent calcium indicators.

This application note provides a detailed protocol for a calcium flux assay to determine the antagonist potency of **PF-3635659** on the human M3 muscarinic receptor. The assay measures the ability of **PF-3635659** to inhibit the increase in intracellular calcium induced by an M3 receptor agonist.

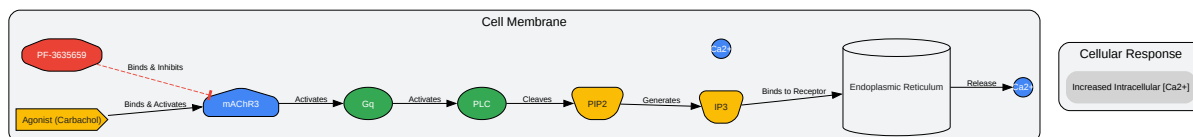
Data Presentation

The inhibitory potency of **PF-3635659** is typically determined by generating a concentration-response curve and calculating the IC₅₀ value, which is the concentration of the antagonist that inhibits 50% of the agonist-induced response. The following table presents representative data for the characterization of **PF-3635659** in a calcium flux assay.

Parameter	Value	Cell Line	Agonist (Concentration)
PF-3635659 IC ₅₀	[Data Not Available in Public Domain]	CHO-K1 or HEK293 expressing human mAChR3	Carbachol (~EC ₈₀)

Note: While **PF-3635659** is a known potent mAChR3 antagonist, a specific IC₅₀ value from a peer-reviewed, publicly available calcium flux assay is not readily available. The value in this table should be considered a placeholder and must be determined experimentally by following the protocol below.

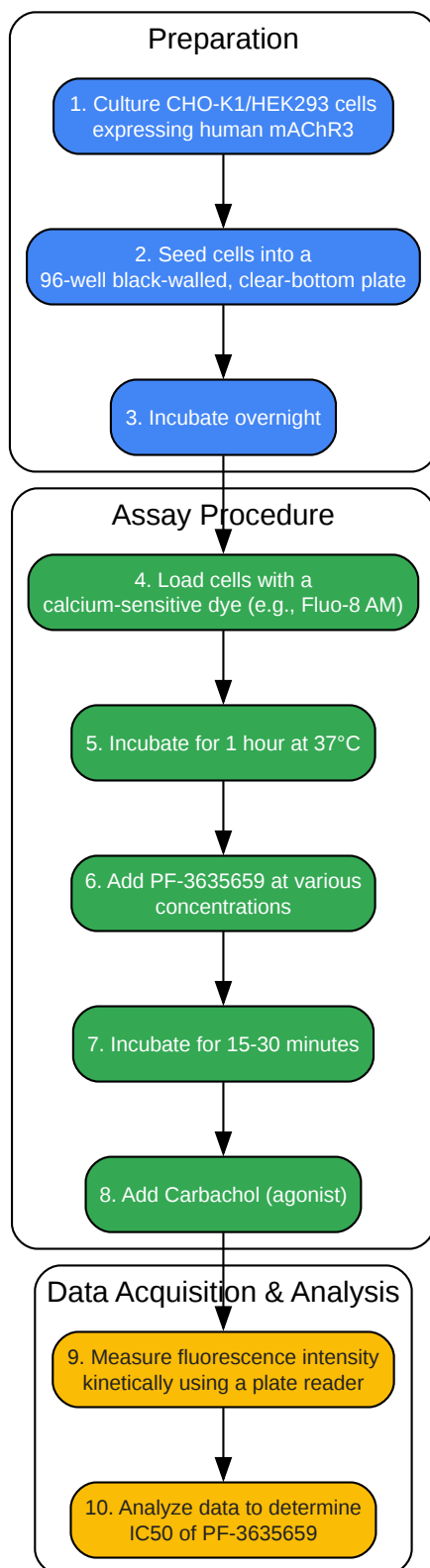
Signaling Pathway



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Caption: Signaling pathway of mAChR3 activation and its inhibition by **PF-3635659**.

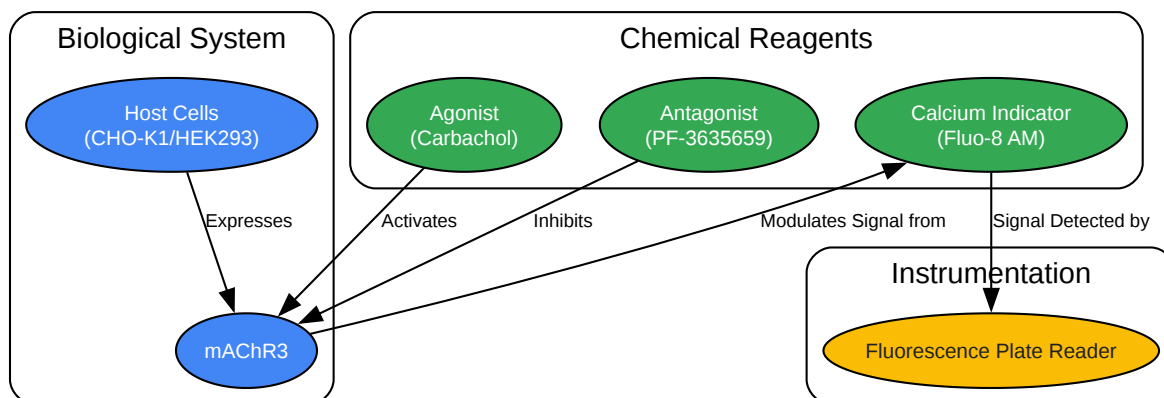
Experimental Workflow



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Caption: Experimental workflow for the calcium flux assay.

Logical Relationships of Assay Components



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Caption: Logical relationships of the key components in the assay.

Experimental Protocols

Materials and Reagents

- Cell Line: Chinese Hamster Ovary (CHO-K1) or Human Embryonic Kidney (HEK293) cells stably expressing the human muscarinic M3 receptor (mAChR3).
- Cell Culture Medium: DMEM/F-12 supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and a selection antibiotic (e.g., G418).
- Assay Plate: 96-well black-walled, clear-bottom cell culture plates.
- **PF-3635659**: Stock solution in DMSO.
- Carbachol: Stock solution in sterile water or assay buffer.
- Calcium-Sensitive Dye: Fluo-8 AM or a similar fluorescent calcium indicator.
- Probenecid: To prevent dye leakage from cells.

- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4.
- DMSO: For compound dilution.

Cell Preparation and Plating

- Culture the mAChR3-expressing cells in a T-75 flask until they reach 80-90% confluency.
- Harvest the cells using trypsin-EDTA and resuspend them in fresh culture medium.
- Determine the cell density and adjust to the desired concentration (e.g., 2×10^5 cells/mL).
- Seed 100 μ L of the cell suspension into each well of a 96-well black-walled, clear-bottom plate (20,000 cells/well).
- Incubate the plate overnight at 37°C in a humidified incubator with 5% CO₂ to allow for cell attachment.

Dye Loading

- Prepare the dye loading solution by diluting the Fluo-8 AM stock solution in assay buffer to the final working concentration (e.g., 4 μ M). Add probenecid to the dye loading solution (final concentration, e.g., 2.5 mM).
- Carefully remove the culture medium from the cell plate.
- Add 100 μ L of the dye loading solution to each well.
- Incubate the plate at 37°C for 1 hour in the dark.

Compound Addition (Antagonist)

- Prepare a serial dilution of **PF-3635659** in assay buffer containing 0.1% DMSO. Create a range of concentrations to generate a full dose-response curve (e.g., 10 μ M to 0.1 nM).
- After the dye loading incubation, carefully remove the dye solution from the wells.
- Add 100 μ L of the **PF-3635659** dilutions to the respective wells. Include wells with assay buffer and 0.1% DMSO as a vehicle control.

- Incubate the plate at room temperature for 15-30 minutes in the dark.

Agonist Addition and Fluorescence Measurement

- Prepare the carbachol solution in assay buffer at a concentration that will elicit approximately 80% of the maximal response (EC80). This concentration should be predetermined from an agonist dose-response curve.
- Set up the fluorescence plate reader to measure kinetic fluorescence with excitation at ~490 nm and emission at ~525 nm for Fluo-8.
- Place the cell plate in the reader and begin recording the baseline fluorescence for 10-20 seconds.
- Using the plate reader's injection system, add 25 μ L of the carbachol solution to each well.
- Continue recording the fluorescence signal for at least 60-120 seconds to capture the peak calcium response.

Data Analysis

- For each well, calculate the change in fluorescence (ΔF) by subtracting the baseline fluorescence from the peak fluorescence after agonist addition.
- Normalize the data by expressing the response in each well as a percentage of the control response (vehicle-treated wells).
- Plot the percentage of inhibition against the logarithm of the **PF-3635659** concentration.
- Fit the data to a four-parameter logistic equation to determine the IC50 value of **PF-3635659**.

Conclusion

This application note provides a comprehensive framework for utilizing a calcium flux assay to characterize the antagonist activity of **PF-3635659** at the muscarinic M3 receptor. The detailed protocol and illustrative diagrams offer researchers a robust methodology for assessing the potency of this and other mAChR3 antagonists, which is crucial for drug discovery and development in areas such as chronic obstructive pulmonary disease (COPD).

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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